

Crosslinking efficiency of diallyl terephthalate compared to divinylbenzene

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Compound of Interest

Compound Name: Diallyl terephthalate

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A Comparative Analysis of Crosslinking Efficiency: **Diallyl Terephthalate** vs. Divinylbenzene

For researchers and professionals in polymer science and drug development, the choice of a crosslinking agent is a critical decision that dictates the ultimate properties and performance of a polymer network. This guide provides an objective comparison of two prominent crosslinking agents: **diallyl terephthalate** (DAT) and divinylbenzene (DVB). While DVB is a widely established and studied crosslinker, this analysis also delves into the characteristics of DAT, offering insights into its relative performance based on available experimental data and the fundamental principles of polymer chemistry.

Executive Summary

Divinylbenzene is a highly reactive aromatic monomer that readily forms rigid, highly crosslinked polymer networks with excellent thermal and mechanical stability. Its vinyl groups are highly susceptible to free-radical polymerization, leading to rapid network formation and high gel content. Consequently, DVB is a preferred crosslinker in applications demanding robust, non-polar networks, such as in the manufacturing of ion-exchange resins and chromatography media.

Diallyl terephthalate, an allyl ester, presents a different reactivity profile. The allyl groups of DAT are less reactive in free-radical polymerization compared to the vinyl groups of DVB due to degradative chain transfer, which can lead to a lower crosslinking efficiency under identical conditions. However, this reduced reactivity can be advantageous in certain applications, offering better control over the polymerization process and resulting in polymers with potentially

lower shrinkage stress. The ester linkages in DAT also introduce a degree of polarity and flexibility to the polymer backbone, which can influence its mechanical and chemical properties.

Structural and Reactivity Differences

The fundamental difference in the crosslinking behavior of DAT and DVB stems from the reactivity of their respective functional groups in free-radical polymerization.

Divinylbenzene (DVB): The vinyl groups in DVB are directly attached to the aromatic ring, which activates them for polymerization. This leads to a high propagation rate and the rapid formation of a three-dimensional network.

Diallyl Terephthalate (DAT): The allyl groups in DAT are separated from the aromatic ring by an ester group and a methylene group. This structure is prone to degradative chain transfer, a process where a growing polymer radical abstracts a hydrogen atom from the methylene group of an unreacted allyl monomer. This results in a stable, less reactive allylic radical, which is slow to reinitiate polymerization, thereby reducing the overall rate of polymerization and crosslinking efficiency.

Performance Comparison: A Data-Driven Analysis

While direct, head-to-head quantitative comparisons of DAT and DVB in the same polymer system are limited in publicly available literature, a comparative assessment can be made by examining data from various studies and considering the inherent chemical differences. A study involving the copolymerization of eugenol with diallyl phthalate (a close structural analog of DAT) and divinylbenzene provides a relevant, albeit indirect, point of comparison.

Quantitative Data Summary

The following table summarizes typical quantitative data for polymers crosslinked with DVB and expected trends for DAT-crosslinked polymers based on available literature and chemical principles.

Property	Divinylbenzene (DVB)	Diallyl Terephthalate (DAT)
Gel Content (%)	High (typically >90%)	Moderate to High (can be lower than DVB under similar conditions)
Crosslink Density	High	Moderate
Tensile Strength	High	Moderate to High
Young's Modulus	High	Moderate
Elongation at Break (%)	Low	Moderate
Thermal Stability	High	Moderate to High

Experimental Protocols

The gel content, a measure of the insoluble fraction of a crosslinked polymer, is a key indicator of crosslinking efficiency.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Protocol:

- A precisely weighed sample of the cured polymer is placed in a solvent (e.g., toluene, xylene) in which the uncrosslinked polymer is soluble.[\[1\]](#)
- The sample is subjected to solvent extraction, typically by boiling for several hours, to dissolve the soluble (sol) fraction.[\[5\]](#)
- The remaining insoluble (gel) fraction is carefully separated by filtration.[\[3\]](#)
- The gel fraction is dried in a vacuum oven until a constant weight is achieved.[\[3\]](#)
- The gel content is calculated as the ratio of the dry weight of the insoluble fraction to the initial weight of the polymer sample, expressed as a percentage.[\[1\]](#)

The crosslink density, which is the number of effective crosslinks per unit volume, can be estimated using swelling tests based on the Flory-Rehner theory.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Protocol:

- A small, accurately weighed sample of the dry crosslinked polymer is immersed in a suitable solvent.
- The sample is allowed to swell until it reaches equilibrium, with its weight being monitored periodically until it becomes constant.[\[9\]](#)
- The swollen sample is weighed, and the volume fraction of the polymer in the swollen gel is calculated.
- The crosslink density is then calculated using the Flory-Rehner equation, which relates the polymer volume fraction to the crosslink density, the molar volume of the solvent, and the Flory-Huggins polymer-solvent interaction parameter.[\[6\]](#)[\[11\]](#)

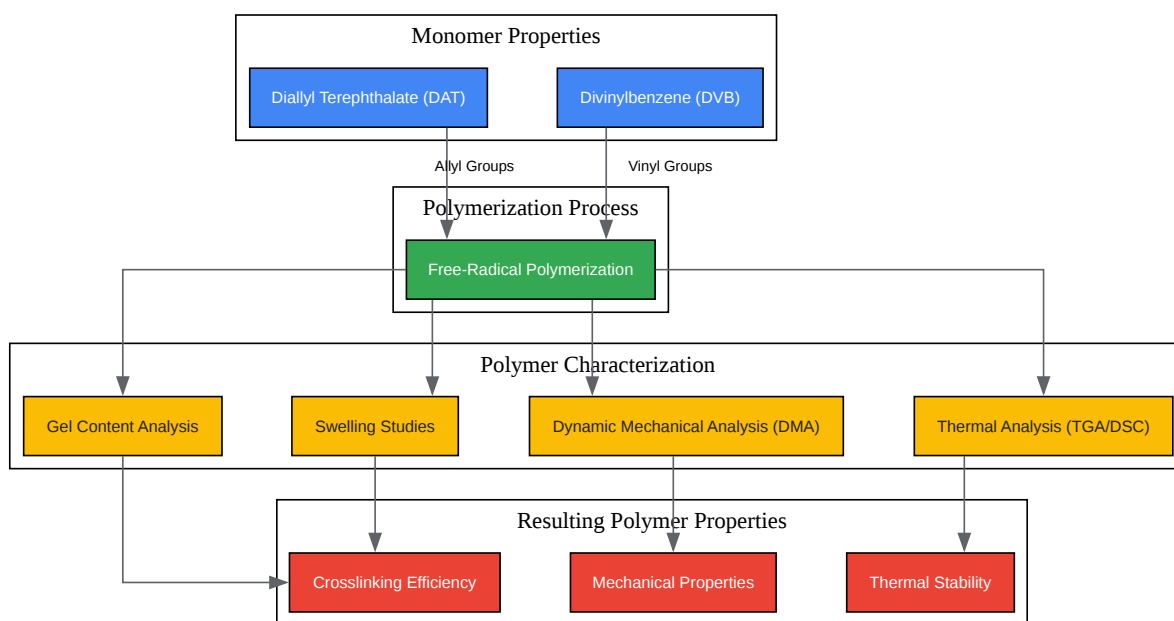
DMA can also be used to determine the crosslink density by measuring the storage modulus (G') in the rubbery plateau region of the polymer.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Protocol:

- A sample of the crosslinked polymer with a defined geometry is placed in a DMA instrument.
- The sample is subjected to a sinusoidal strain at a specific frequency over a range of temperatures.
- The storage modulus (G') is measured as a function of temperature.
- The crosslink density (ν) is calculated from the storage modulus in the rubbery plateau region using the theory of rubber elasticity: $\nu = G' / (RT)$ where G' is the storage modulus, R is the universal gas constant, and T is the absolute temperature.[\[11\]](#)

Signaling Pathways and Experimental Workflows

The logical workflow for comparing the crosslinking efficiency of **diallyl terephthalate** and divinylbenzene can be visualized as follows:



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